

# Solubility of N,N,N',N'-Tetramethyl-D-tartaramide in organic solvents

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## Compound of Interest

Compound Name: *N,N,N',N'-Tetramethyl-D-tartaramide*

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An In-depth Technical Guide on the Solubility of **N,N,N',N'-Tetramethyl-D-tartaramide** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **N,N,N',N'-Tetramethyl-D-tartaramide** in various organic solvents. Due to the limited availability of specific quantitative data in public literature, this document focuses on providing a robust framework for determining and understanding its solubility. It includes detailed experimental protocols for solubility determination via the shake-flask method and subsequent quantification using High-Performance Liquid Chromatography (HPLC) with UV detection. This guide is intended to be a valuable resource for researchers in chemistry and drug development requiring high-purity **N,N,N',N'-Tetramethyl-D-tartaramide** for their work.

## Introduction

**N,N,N',N'-Tetramethyl-D-tartaramide** is a chiral organic compound with potential applications in asymmetric synthesis and as a resolving agent. Its solubility in organic solvents is a critical physicochemical property that influences its purification, handling, and application in various chemical processes. Understanding the solubility profile is essential for process development, formulation, and ensuring the reproducibility of experimental results.

## Physicochemical Properties:

Property	Value
CAS Number	63126-52-3
Molecular Formula	C <sub>8</sub> H <sub>16</sub> N <sub>2</sub> O <sub>4</sub>
Molecular Weight	204.22 g/mol [1][2]
Appearance	White to off-white crystalline powder
Melting Point	186-188 °C[1]

## Principles of Solubility

The solubility of **N,N,N',N'-Tetramethyl-D-tartaramide** is governed by the principle of "like dissolves like." The molecule possesses both polar and nonpolar characteristics. The presence of two hydroxyl (-OH) and two amide (-CON(CH<sub>3</sub>)<sub>2</sub>) groups contributes to its polarity and the capacity for hydrogen bonding. These features suggest a higher solubility in polar organic solvents. Qualitative assessments indicate that the enantiomer, **N,N,N',N'-Tetramethyl-L-tartaramide**, is soluble in water and polar organic solvents such as alcohols, ketones, and esters.

## Quantitative Solubility Data

While specific quantitative solubility data for **N,N,N',N'-Tetramethyl-D-tartaramide** is not extensively available in peer-reviewed literature, the following table provides an illustrative framework for presenting such data once determined experimentally. The values presented are hypothetical and serve as a template for organizing experimental findings.

Table 1: Illustrative Solubility of **N,N,N',N'-Tetramethyl-D-tartaramide** in Various Organic Solvents at 25°C

Solvent	Dielectric Constant (20°C)	Solubility ( g/100 mL) - Illustrative
Methanol	32.7	15.2
Ethanol	24.5	8.5
Acetone	20.7	5.1
Ethyl Acetate	6.0	1.8
Dichloromethane	9.1	2.5
Acetonitrile	37.5	10.3
Tetrahydrofuran	7.6	3.0

Note: The solubility values in this table are for illustrative purposes only and should be determined experimentally.

## Experimental Protocols

To obtain precise and reliable quantitative solubility data, the following experimental protocols are recommended.

### Thermodynamic Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely accepted technique for determining the thermodynamic equilibrium solubility of a compound.

Objective: To determine the equilibrium solubility of **N,N,N',N'-Tetramethyl-D-tartaramide** in a selected organic solvent at a controlled temperature.

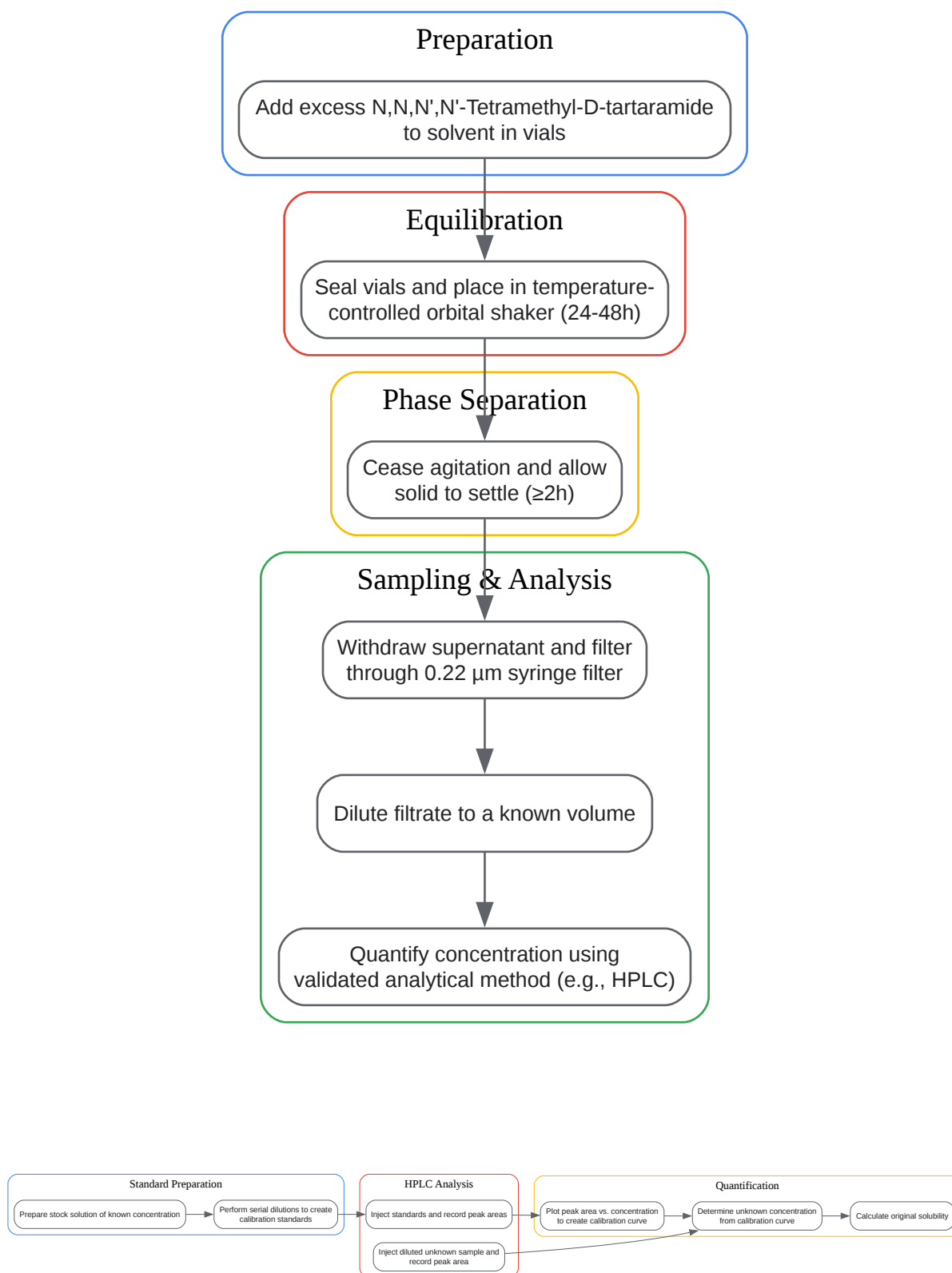
Materials:

- **N,N,N',N'-Tetramethyl-D-tartaramide** (high purity)
- Selected organic solvents (HPLC grade)

- Scintillation vials or flasks with screw caps
- Orbital shaker with temperature control
- Syringe filters (0.22  $\mu\text{m}$ , solvent-compatible)
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- **Preparation:** Add an excess amount of **N,N,N',N'-Tetramethyl-D-tartaramide** to a series of vials, each containing a known volume of a specific organic solvent. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Seal the vials and place them in an orbital shaker set to a constant temperature (e.g., 25°C) and agitation speed (e.g., 150 rpm). Allow the mixture to equilibrate for a sufficient period, typically 24 to 48 hours, to ensure that thermodynamic equilibrium is reached.
- **Phase Separation:** After equilibration, cease agitation and allow the vials to stand undisturbed for at least 2 hours to permit the undissolved solid to settle.
- **Sampling:** Carefully withdraw a sample of the supernatant using a syringe. Immediately filter the sample through a 0.22  $\mu\text{m}$  syringe filter into a clean vial to remove any undissolved microcrystals.
- **Dilution:** Accurately dilute the filtered saturated solution with the respective solvent to a concentration suitable for the analytical method.
- **Analysis:** Determine the concentration of **N,N,N',N'-Tetramethyl-D-tartaramide** in the diluted sample using a validated analytical method, such as HPLC with UV detection.



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